

Isobutyl salicylate IR spectrum analysis

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Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

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Chemical Identity and Properties

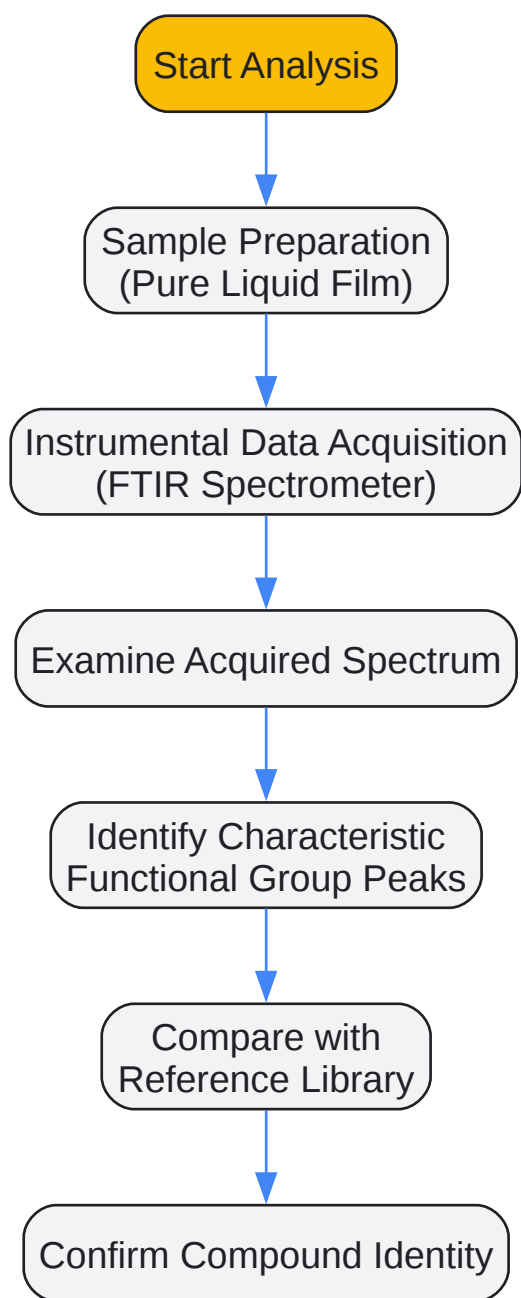
The following table consolidates the fundamental identifying information for **Isobutyl Salicylate**, which is essential for any subsequent analysis [1].

Property	Detail
Chemical Name	Isobutyl 2-hydroxybenzoate
Synonym(s)	Isobutyl o-hydroxybenzoate; 2-Methylpropyl 2-hydroxybenzoate
CAS Registry Number	87-19-4
JECFA Number	902
Molecular Formula	C ₁₁ H ₁₄ O ₃
Molecular Weight	194.23
Physical Form	Colourless to pale yellow liquid
Odour	Somewhat harsh, floral, herbaceous

According to the Food and Agriculture Organization (FAO), the Infrared (IR) spectrum is a required test for the identification of **Isobutyl salicylate** [1].

Methodology for IR Spectrum Analysis

The search results indicate that the standard method for identifying **Isobutyl Salicylate** is through its Infrared (IR) spectrum [1]. While the specific peak data for this compound was not located, the general workflow for such an analysis is standardized. The following diagram outlines the key steps a researcher would follow to obtain and use the IR spectrum for identification.



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Experimental workflow for IR analysis

The methodology relies on detecting the unique vibrational frequencies of functional groups within the molecule. For a salicylate ester like **Isobutyl Salicylate**, you would expect to find several key absorption peaks [1]:

- A strong **carbonyl (C=O) stretch** around $1680\text{-}1650\text{ cm}^{-1}$, characteristic of an ester.

- A broad **hydroxyl (O-H) stretch** typically between 3300-2500 cm^{-1} , which can be broad due to hydrogen bonding.
- Aromatic **C=C stretching** vibrations in the range of 1600-1450 cm^{-1} .
- **C-O stretching** vibrations around 1300-1000 cm^{-1} .

Accessing Spectral Data

For rigorous research and development work, obtaining a reference spectrum from a professional database is crucial. Here are two potential pathways:

- **Commercial Suppliers:** Some suppliers like **Sigma-Aldrich** provide documentation for their products, which may include analytical data [2].
- **Standard Reference Databases:** The **NIST Chemistry WebBook** is a authoritative source for chemical data, including IR spectra [3]. While the search results show a related compound (Isoamyl salicylate) in the NIST database, it confirms that such libraries are the primary resource for this information.

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References

1. Food safety and quality: details [fao.org]
2. , 87-19-4 isobutyl salicylate [thegoodscentcompany.com]
3. Isoamyl salicylate - the NIST WebBook [webbook.nist.gov]

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